

An In-depth Technical Guide to 4-(Dimethylamino)cinnamaldehyde

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Compound of Interest

Compound Name: 4-(Dimethylamino)cinnamaldehyde

Cat. No.: B3420884

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **4-(Dimethylamino)cinnamaldehyde** (DMACA), a versatile organic compound with significant utility in analytical chemistry and as a synthetic intermediate.

Chemical Structure and Formula

4-(Dimethylamino)cinnamaldehyde is an aromatic aldehyde with a dimethylamino substituent. Its chemical structure is characterized by a benzene ring substituted with a dimethylamino group at position 4 and a propenal group at position 1.

Chemical Formula: $C_{11}H_{13}NO$

IUPAC Name: (2E)-3-[4-(dimethylamino)phenyl]prop-2-enal^[1]

SMILES: CN(C)c1ccc(/C=C/C=O)cc1^[2]

InChI Key: RUKJCCIJLIMGEP-ONEGZZNKSA-N^[2]

Diagram of the Chemical Structure of **4-(Dimethylamino)cinnamaldehyde**

Caption: Chemical structure of **4-(Dimethylamino)cinnamaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Dimethylamino)cinnamaldehyde** is presented in the table below.

Property	Value	Reference
Molecular Weight	175.23 g/mol	[1][2]
Appearance	Yellow to orange powder	[3]
Melting Point	138-140 °C	
Solubility	Soluble in dioxane, chloroform/ethanol (1:1) at 50 mg/mL. Insoluble in water.	[3]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases.	[3]
Storage	Store at -20°C. Sensitive to air and light.	[3]

Spectroscopic Data

Technique	Key Data	Reference
^1H NMR	A representative ^1H NMR spectrum is available.	[4][5]
^{13}C NMR	A representative ^{13}C NMR spectrum is available.	[4]
Infrared (IR)	IR spectral data is available.	[2][6]
UV-Vis	The reaction product with proanthocyanidins has a peak absorbance at approximately 640 nm.	[7]
Mass Spectrometry	Mass spectrometry data is available.	[2]

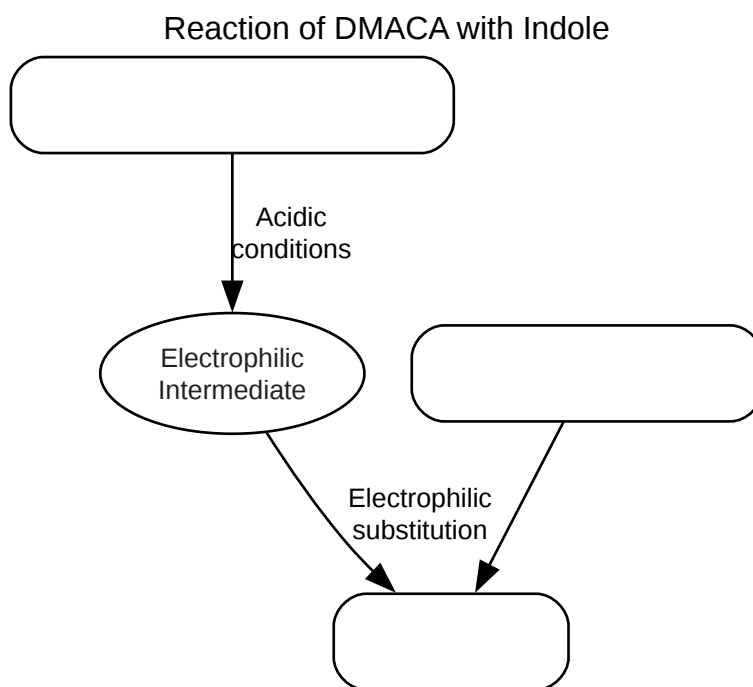
Applications in Research and Development

4-(Dimethylamino)cinnamaldehyde is a valuable reagent with several applications in scientific research and drug development.

Chromogenic Reagent for Indole Detection (Ehrlich's Reagent)

DMACA is a key component of or analogous to reagents used in the Ehrlich test for the detection of indoles. This test is widely used in microbiology to identify bacteria that can produce indole from the degradation of tryptophan.[8][9] The reaction involves an electrophilic substitution where the aldehyde reacts with the indole ring to produce a colored product.[9]

Reaction Mechanism of DMACA with Indole



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Caption: Simplified mechanism of the Ehrlich reaction.

Quantification of Proanthocyanidins

DMACA is a sensitive reagent for the quantification of proanthocyanidins (condensed tannins) in various plant extracts and food products, such as cranberry.^{[10][11]} The assay is based on the reaction of DMACA with the terminal units of proanthocyanidin polymers, which results in a colored product that can be measured spectrophotometrically.^[12]

Experimental Protocols

Protocol for Indole Detection in Microorganisms

This protocol is a generalized procedure for the qualitative detection of indole production by bacteria.

Materials:

- Tryptone broth
- Test organism culture

- Ehrlich's reagent (or a similar reagent containing DMACA)
- Xylene (optional, for extraction)
- Test tubes
- Incubator

Procedure:

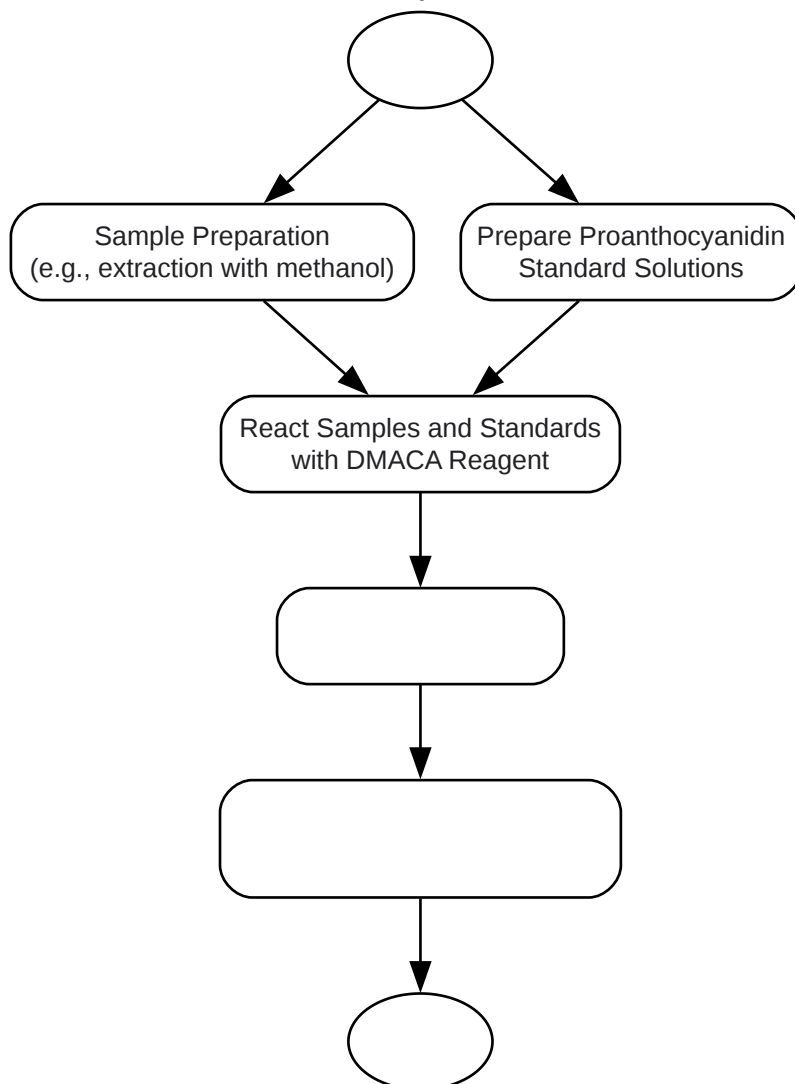
- Inoculate a tube of tryptone broth with the test organism.[9]
- Incubate the tube at 37°C for 24-48 hours.[9]
- Extraction (Optional but recommended for higher sensitivity): Add 1 ml of xylene to the broth culture, shake well, and allow the layers to separate.[13]
- Carefully add 0.5 ml of Ehrlich's reagent down the side of the tube, allowing it to form a layer on top of the broth (or xylene layer).[13]
- Observation: A positive result is indicated by the development of a red or pink ring at the interface of the reagent and the broth/solvent within minutes.[8] A yellow ring indicates a negative result.[8]

Protocol for Quantification of Proanthocyanidins

This protocol provides a method for the quantitative determination of soluble proanthocyanidins in a sample.

Workflow for Proanthocyanidin Quantification

Workflow for Proanthocyanidin Quantification



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Caption: Experimental workflow for PAC quantification.

Materials:

- DMACA reagent (e.g., 1 mg/mL in an acidic methanol solution)[[10](#)]
- Proanthocyanidin standard (e.g., procyanidin A2)[[10](#)]
- Methanol
- Sample containing proanthocyanidins (e.g., cranberry extract powder)[[10](#)]

- Volumetric flasks, pipettes
- Spectrophotometer

Procedure:

- **Sample Preparation:** Accurately weigh the sample and extract the proanthocyanidins with methanol. This may involve shaking or sonication, followed by dilution to a suitable concentration.[\[10\]](#)
- **Standard Curve Preparation:** Prepare a series of standard solutions of a known proanthocyanidin at different concentrations in methanol.[\[10\]](#)
- **Reaction:** In a microplate or cuvettes, mix a specific volume of the diluted sample or standard solution with the DMACA reagent.[\[10\]](#)
- **Incubation:** Allow the reaction to proceed for a set amount of time (e.g., 5-15 minutes) at room temperature, protected from light.[\[10\]](#)[\[12\]](#)
- **Measurement:** Measure the absorbance of the resulting colored solution at 640 nm using a spectrophotometer.[\[10\]](#)
- **Data Analysis:** Plot the absorbance of the standards against their concentrations to generate a standard curve. Use the equation of the linear regression from the standard curve to calculate the concentration of proanthocyanidins in the samples.[\[12\]](#)

Safety and Handling

4-(Dimethylamino)cinnamaldehyde is considered a hazardous substance.[\[14\]](#)

Hazard Identification:

- Causes skin irritation (H315).[\[15\]](#)
- Causes serious eye irritation (H319).[\[15\]](#)
- May cause respiratory irritation (H335).[\[15\]](#)

Precautions for Safe Handling:

- Handle in a well-ventilated area.[\[15\]](#)
- Wear suitable protective clothing, including gloves and eye protection.[\[15\]](#)
- Avoid contact with skin and eyes.[\[15\]](#)
- Avoid the formation of dust and aerosols.[\[15\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[15\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
[\[15\]](#)

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[\[16\]](#)

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